

Animal Models for Studying the Effects of Gnetifolin E

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Compound of Interest

Compound Name: *Gnetifolin E*

Cat. No.: *B15139809*

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Application Notes and Protocols for Researchers

Introduction:

Gnetifolin E, a resveratrol dimer predominantly found in the seeds of *Gnetum gnemon* (melinjo), has garnered significant interest within the scientific community for its potential therapeutic applications. As a stilbenoid, it shares structural similarities with resveratrol but exhibits distinct biological activities. Preclinical studies have highlighted its potent anti-cancer, anti-inflammatory, and antioxidant properties. This document provides detailed application notes and experimental protocols for utilizing animal models to investigate the effects of **Gnetifolin E**, with a focus on oncology, neurodegenerative disorders, and cardiovascular diseases. For the purpose of this document, we will refer to the compound as Gnetin C, as this is the designation used in the majority of the scientific literature.

I. Oncology: Prostate and Colon Cancer Models

Gnetin C has demonstrated significant anti-tumor activity in preclinical cancer models, particularly in prostate and colon cancer. Its mechanism of action often involves the inhibition of key signaling pathways that drive cancer progression, such as the MTA1/mTOR pathway.

Quantitative Data Summary: Anti-Cancer Effects of Gnetin C

Animal Model	Cancer Type	Gnetin C Dosage & Administration	Treatment Duration	Key Findings	Reference
PC3M-Luc Xenograft (Nude Mice)	Prostate Cancer	25 and 50 mg/kg, intraperitoneal (i.p.) injection	Daily	Significant reduction in tumor volume and mitotic activity; Increased apoptosis and reduced angiogenesis.	[1]
Transgenic Mouse Model (R26MTA1; Ptenf/f)	Advanced Prostate Cancer	7 mg/kg, intraperitoneal (i.p.) injection	12 weeks (5 days/week)	Markedly reduced cell proliferation and angiogenesis; Promoted apoptosis; Decreased MTA1 levels and mTOR signaling activity.	[2]
Colon-26 Tumor-Bearing (BALB/c Mice)	Colon Cancer	Melinjo Seed Extract (MSE) containing Gnetin C	Not Specified	Reduced tumor growth, inhibited angiogenesis, and suppressed liver metastasis.	[3]

Experimental Protocols

1. Prostate Cancer Xenograft Model

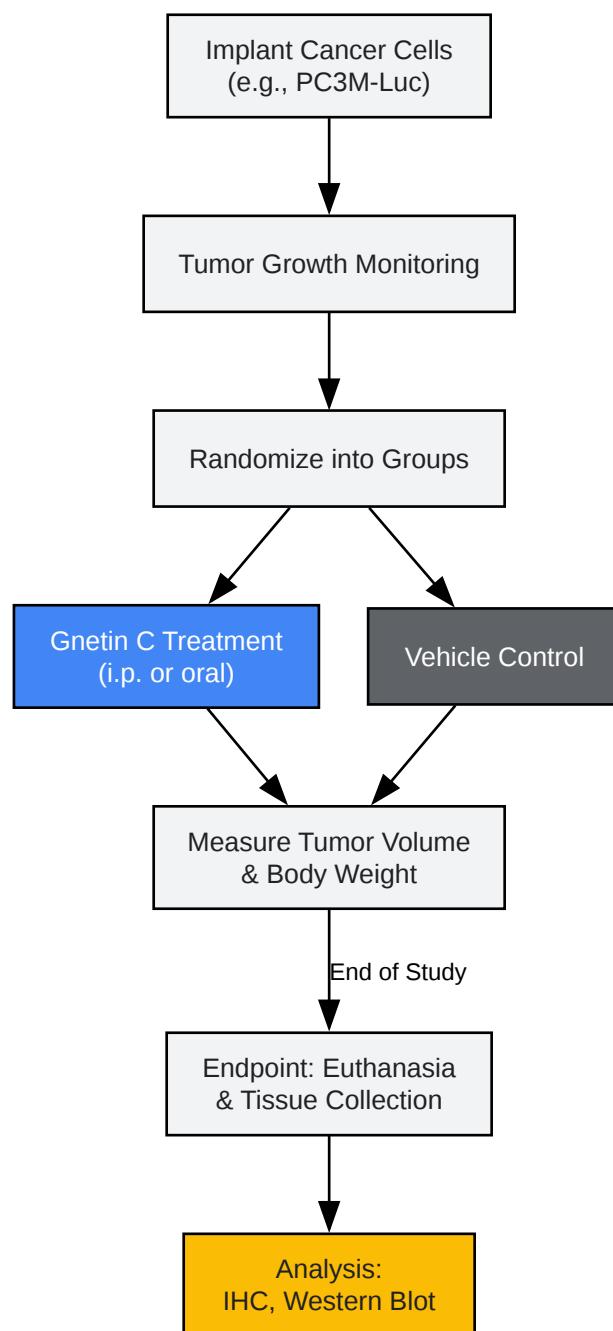
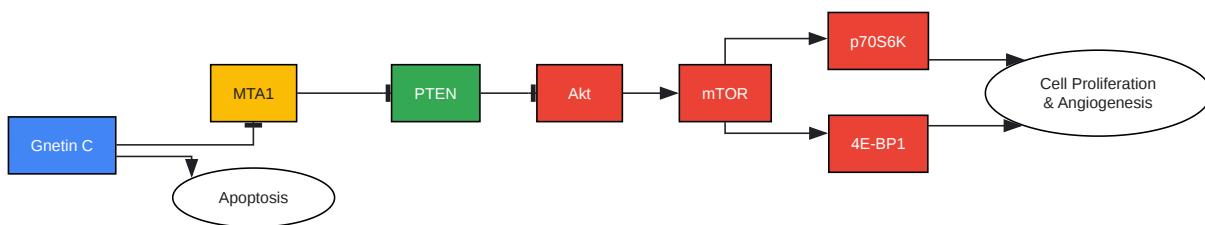
- Animal Model: Male athymic nude mice (Foxn1nu/nu), 4-6 weeks old.
- Cell Line: PC3M-Luc (human prostate cancer cell line expressing luciferase).
- Procedure:
 - Subcutaneously implant 1×10^6 PC3M-Luc cells suspended in a 1:1 mixture of PBS and Matrigel into the flank of each mouse.
 - Monitor tumor growth regularly using calipers.
 - When tumors reach a volume of approximately 100-200 mm³, randomize mice into treatment and control groups.
 - Prepare Gnetin C in a vehicle solution (e.g., 10% DMSO in corn oil).
 - Administer Gnetin C via intraperitoneal injection daily at the desired doses (e.g., 25 mg/kg and 50 mg/kg). The control group receives the vehicle only.
 - Monitor tumor volume and body weight 2-3 times per week.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry for Ki-67, CD31, and cleaved caspase-3, and Western blot for MTA1/mTOR pathway proteins).

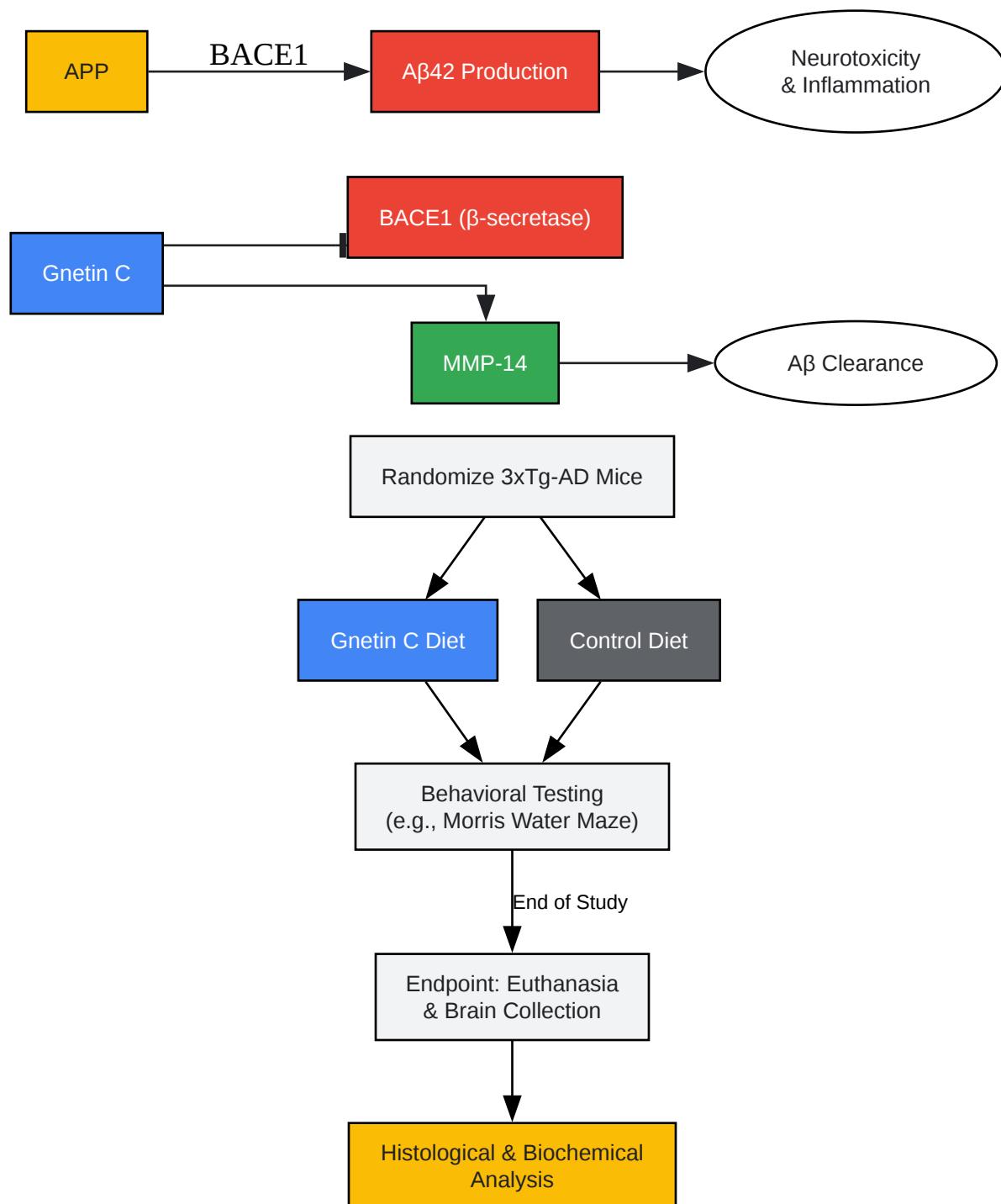
2. Colon Cancer Syngeneic Model

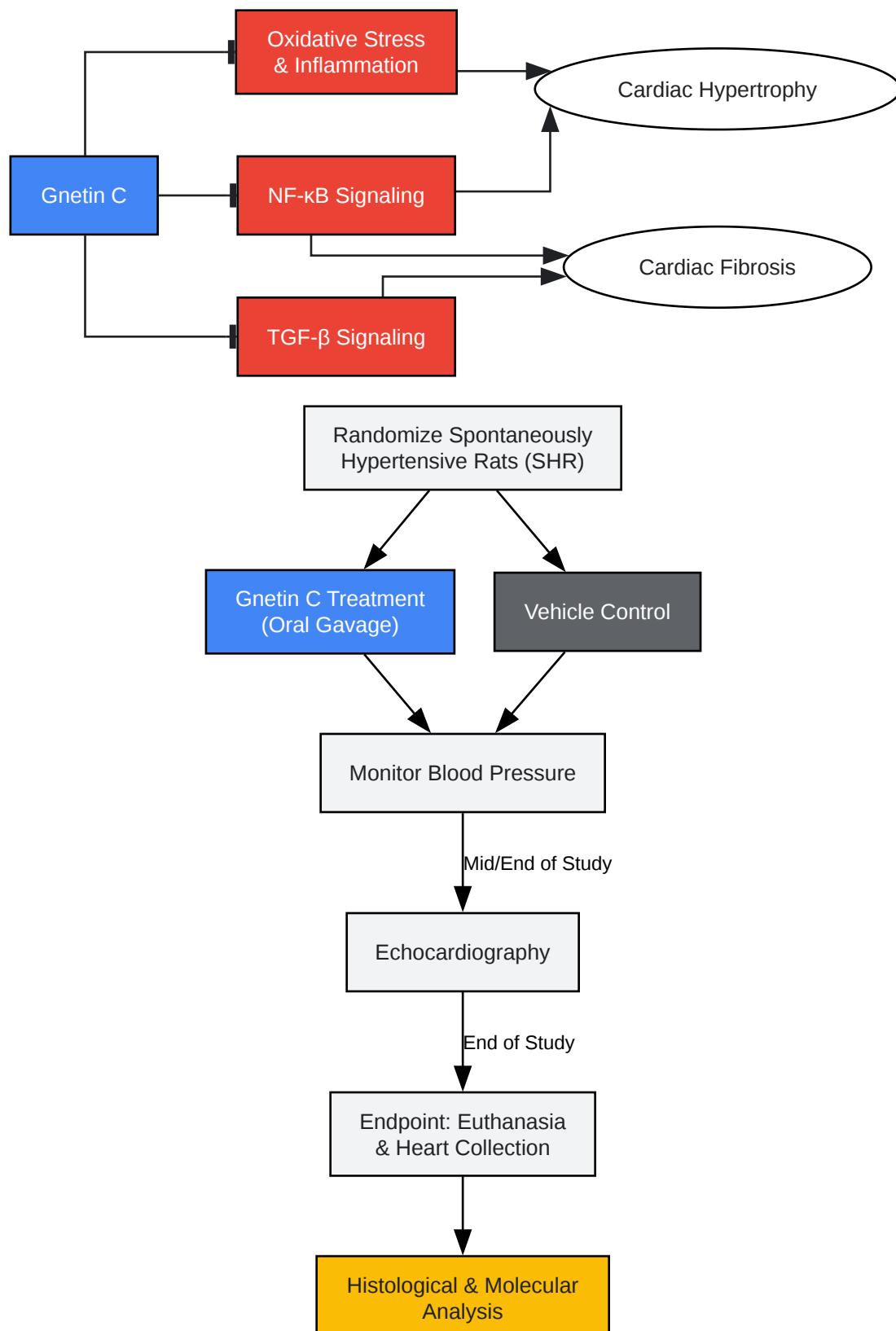
- Animal Model: BALB/c mice, 6-8 weeks old.
- Cell Line: Colon-26 (murine colon carcinoma cell line).
- Procedure:
 - Inject 1×10^6 Colon-26 cells subcutaneously into the flank of each mouse.
 - Allow tumors to establish and reach a palpable size.

- Randomize mice into treatment and control groups.
- Administer Melinjo Seed Extract (containing a known concentration of Gnetin C) or purified Gnetin C orally via gavage daily. The control group receives the vehicle (e.g., water or saline).
- Monitor tumor growth and animal health throughout the study.
- At the study endpoint, collect tumors and other organs (e.g., liver) to assess primary tumor growth and metastasis.

Signaling Pathway and Workflow Diagrams





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